Technical Guide: Spectral Characterization of 2-(Difluoromethyl)morpholine Hydrochloride

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Compound of Interest

Compound Name:	*2-(Difluoromethyl)morpholine hydrochloride*
CAS No.:	*2095408-94-7*
Cat. No.:	*B2916603*

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Chemical Identity & Profile

The introduction of a difluoromethyl (

) group at the 2-position of the morpholine ring creates a unique electronic and steric environment. This moiety acts as a lipophilic hydrogen bond donor, often used to replace alcohols or methyl groups in lead optimization.

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Property	Data
IUPAC Name	2-(Difluoromethyl)morpholine hydrochloride
CAS Number	2095408-94-7 (HCl salt)
Molecular Formula	
Molecular Weight	173.59 g/mol (Salt); 137.13 g/mol (Free Base)
Chirality	Contains one stereocenter at C2.[1][2][3] Typically supplied as a racemate or specific enantiomer (or).
Solubility	Highly soluble in water, DMSO, and Methanol due to the hydrochloride salt form.

Spectral Analysis: NMR, IR, and MS[4][5][6]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is dominated by the strong scalar couplings of the fluorine atoms. The hydrochloride salt form protonates the nitrogen, causing a significant downfield shift of the adjacent ring protons (

) compared to the free base.

1.

F NMR (Fluorine)

The

F spectrum is the most diagnostic tool for this compound.

- Chemical Shift:

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to

ppm.

- Splitting Pattern: The two fluorine atoms are diastereotopic due to the adjacent chiral center at C2. They typically appear as a complex multiplet or a pair of doublets of doublets (

).
- Coupling:
  - Geminal Coupling (

    ): The fluorine atoms couple strongly to the geminal proton (

    ), with a large coupling constant of

    Hz.
  - Vicinal Coupling (

    ): Coupling to the proton at C2 (

) is smaller, typically

    Hz.

2.

H NMR (Proton)

Solvent: DMSO-d

is recommended to observe the exchangeable ammonium protons.

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
		Broad Singlet	-	Ammonium protons (HCl salt). Disappears in .
		Triplet of Doublets (td)	,	Characteristic difluoromethyl proton. The large triplet splitting is due to the two fluorines.
H-2		Multiplet	-	Methine proton at the chiral center. Deshielded by O and group.
H-6		Multiplet	-	Ether-adjacent methylene protons.
H-3, H-5		Multiplet	-	Amine-adjacent methylene protons. Shifted downfield due to cationic N.

3.

C NMR (Carbon)

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- Carbon: Appears as a triplet at

  ppm with a massive coupling constant (

  Hz).
- C-2 (Chiral Center): Appears as a triplet or multiplet at

  ppm due to coupling with the adjacent fluorines (

  Hz).
- C-6 (Ether

  ):

  ppm.
- C-3, C-5 (Amine

  ):

  ppm.

B. Mass Spectrometry (MS)[4]

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Parent Ion:

  m/z (Calculated for

).
- Fragmentation Pattern:
  - m/z 138

    118: Loss of HF (20 Da), common in fluorinated aliphatic amines.
  - m/z 138

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87: Loss of the

group (51 Da).

- m/z 138

  88: Ring opening and loss of fragments.

C. Infrared Spectroscopy (IR)[4]

- Amine Salt (

  stretch): Broad, intense band between

  cm

  (characteristic of secondary amine hydrochlorides).
- Stretch: Strong bands in the fingerprint region, typically

  cm

  .
- Stretch: Ether linkage vibration around

  cm

  (often overlapping with C-F).

Experimental Protocols

Protocol 1: NMR Sample Preparation

To ensure resolution of the

coupling and ammonium protons:

- Solvent Choice: Use DMSO-d

  (99.9% D) rather than CDCl

. The salt is sparingly soluble in chloroform, and DMSO prevents rapid exchange of the NH protons.

- Concentration: Dissolve 5–10 mg of the hydrochloride salt in 0.6 mL of solvent.
- Acquisition:
  - Set the spectral window for

    H to -2 to 14 ppm to capture the ammonium peak.
  - For

    C, ensure sufficient scans (>512) to resolve the split signals of the C-F carbons, which have lower intensity due to splitting.

Protocol 2: Free Base Liberation (for GC-MS)

If analyzing by GC-MS, the salt must be neutralized:

- Dissolve 20 mg of the HCl salt in 1 mL saturated

  .
- Extract twice with 1 mL Dichloromethane (DCM).
- Dry the organic layer over anhydrous

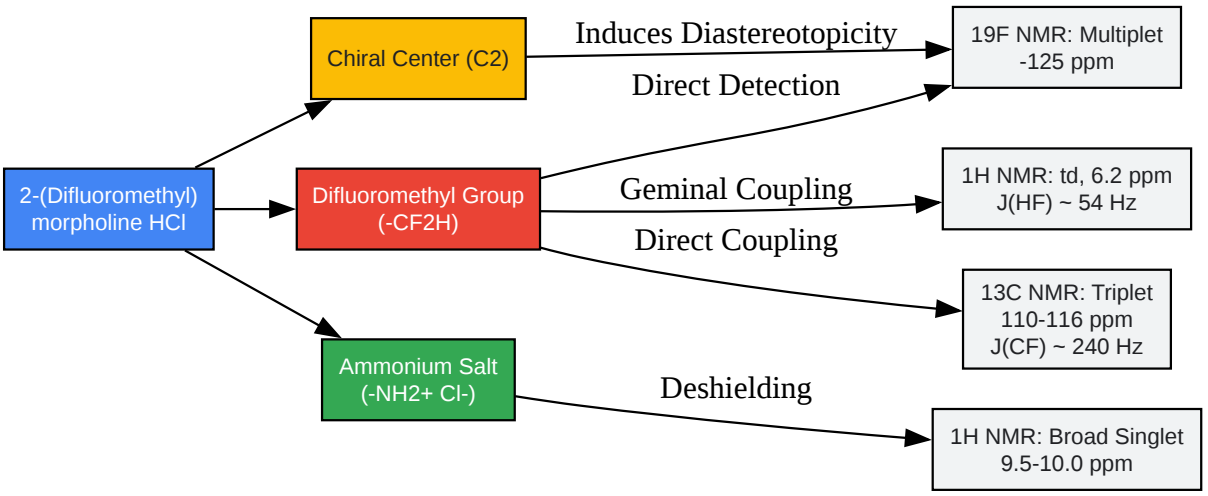
  .[3]
- Inject the DCM solution immediately (amine may be volatile).

Visualizations

Diagram 1: Spectral Logic & Connectivity

This diagram illustrates how the structural features of the molecule dictate the specific NMR coupling constants observed.

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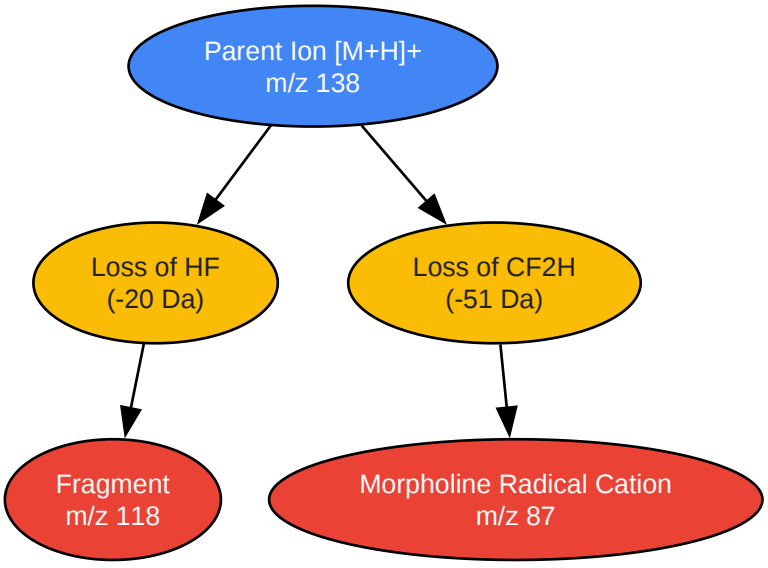


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Caption: Causal relationships between structural moieties and observed spectral features. Note the dominance of C-F coupling.

Diagram 2: Mass Spectrometry Fragmentation Pathway

Proposed fragmentation logic for the ESI+ ion.



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Caption: Primary fragmentation pathways observed in ESI+ MS for 2-(Difluoromethyl)morpholine.

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